

Ethynyltributylstannane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Tributylstannylacetylene

Cat. No.: B1207089

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For researchers, scientists, and drug development professionals, ethynyltributylstannane $[(C_4H_9)_3SnC\equiv CH]$ is a versatile and powerful reagent in organic synthesis. This guide provides an in-depth overview of its physical and chemical properties, detailed experimental protocols for its synthesis and application in Stille coupling reactions, and comprehensive spectroscopic data for its characterization.

Core Physical and Chemical Properties

Ethynyltributylstannane is a colorless to pale yellow liquid that is widely utilized in cross-coupling reactions to introduce an ethynyl group into organic molecules. Its stability and reactivity make it a valuable tool in the synthesis of complex organic compounds, including pharmaceuticals and functional materials.

Table 1: Physical and Chemical Properties of Ethynyltributylstannane

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₈ Sn	
Molecular Weight	315.08 g/mol	
CAS Number	994-89-8	
Appearance	Colorless to pale yellow liquid	
Boiling Point	70 °C at 0.2 mmHg	
Density	1.089 g/mL at 25 °C	
Refractive Index (n _D ²⁰)	1.476	
Flash Point	74 °C (165 °F)	

Spectroscopic Data

Accurate characterization of ethynyltributylstannane is crucial for its effective use. The following tables summarize its key spectroscopic signatures.

Table 2: ¹H NMR Spectroscopic Data (CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Assignment
~2.2	s	≡C-H
1.45 - 1.60	m	Sn-(CH ₂ CH ₂ CH ₂ CH ₃) ₃
1.25 - 1.40	m	Sn-(CH ₂ CH ₂ CH ₂ CH ₃) ₃
0.85 - 1.00	m	Sn-(CH ₂ CH ₂ CH ₂ CH ₃) ₃
0.88	t	Sn-(CH ₂ CH ₂ CH ₂ CH ₃) ₃

Table 3: ¹³C NMR Spectroscopic Data (CDCl₃)

Chemical Shift (δ) ppm	Assignment
~95	Sn-C \equiv CH
~85	Sn-C \equiv CH
~29	Sn-(CH ₂) ₃ -CH ₃
~27	Sn-(CH ₂) ₂ -CH ₂ -CH ₃
~13	Sn-CH ₂ -CH ₂ -CH ₂ -CH ₃
~10	Sn-CH ₂ -(CH ₂) ₂ -CH ₃

Table 4: ¹¹⁹Sn NMR Spectroscopic Data

Chemical Shift (δ) ppm	Reference
~ -45	Tetramethyltin (TMSn)

Table 5: Infrared (IR) Spectroscopic Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Strong, Sharp	\equiv C-H stretch
~2950, 2920, 2870, 2850	Strong	C-H stretch (butyl groups)
~2030	Weak	C \equiv C stretch
~1460, 1375	Medium	C-H bend (butyl groups)

Experimental Protocols

Synthesis of Ethynyltributylstannane

Reaction Scheme:

Materials:

- Tributyltin chloride

- Ethynylmagnesium bromide solution (e.g., 0.5 M in THF)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Argon or Nitrogen gas for inert atmosphere

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and an argon inlet, add tributyltin chloride dissolved in anhydrous diethyl ether under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add the ethynylmagnesium bromide solution from the dropping funnel to the stirred solution of tributyltin chloride over a period of 30-60 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure ethynyltributylstannane.

Stille Coupling of Ethynyltributylstannane with an Aryl Halide

The Stille reaction is a versatile carbon-carbon bond-forming reaction catalyzed by palladium. [1] It involves the coupling of an organostannane with an organic halide or triflate. [1]

Reaction Scheme:

Materials:

- Ethynyltributylstannane
- Aryl halide (e.g., iodobenzene)
- Palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Anhydrous and degassed solvent (e.g., toluene or THF)
- Anhydrous lithium chloride (optional, can enhance reaction rate)
- Argon or Nitrogen gas for inert atmosphere

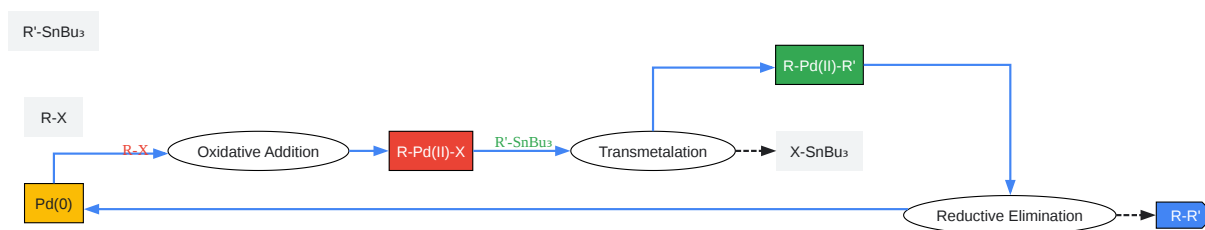
Procedure:

- In a flame-dried Schlenk flask under an inert atmosphere, dissolve the aryl halide and ethynyltributylstannane in the anhydrous, degassed solvent.
- Add the palladium catalyst to the reaction mixture. If used, add anhydrous lithium chloride.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with a suitable solvent like diethyl ether and wash with an aqueous solution of potassium fluoride to remove the tin byproducts. The formation of a precipitate (tributyltin fluoride) is observed.
- Filter the mixture through a pad of celite, wash the filter cake with the solvent.
- Wash the filtrate with water and brine, then dry over anhydrous magnesium sulfate.

- Remove the solvent under reduced pressure and purify the crude product by flash column chromatography on silica gel to yield the desired aryl acetylene.

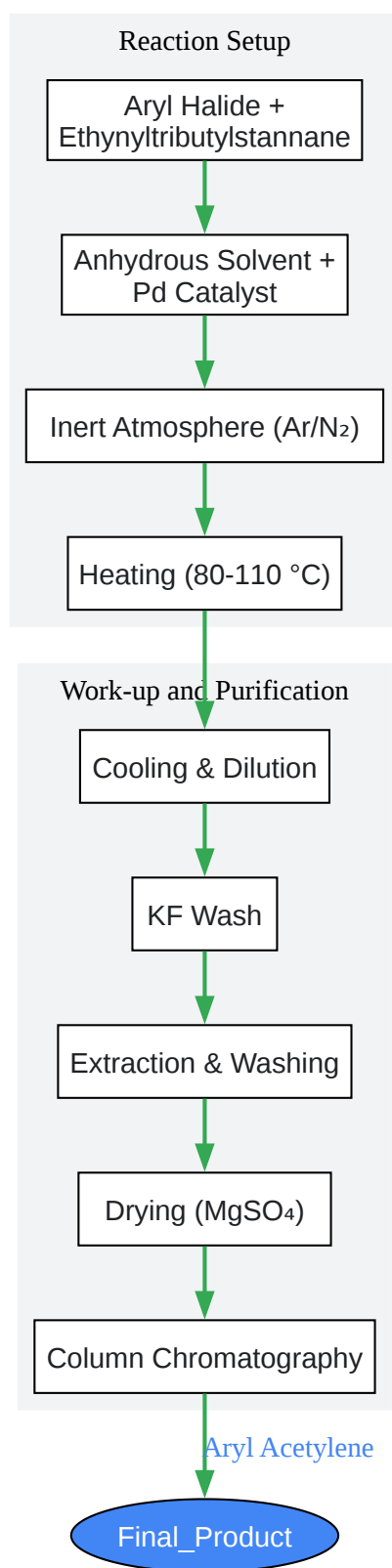
Logical Relationships and Workflows

The following diagrams illustrate the key reaction pathway and a typical experimental workflow for the application of ethynyltributylstannane.



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Caption: Catalytic cycle of the Stille cross-coupling reaction.



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Caption: General experimental workflow for a Stille coupling reaction.

Safety and Handling

Ethynyltributylstannane, like other organotin compounds, is toxic and should be handled with appropriate safety precautions. It is harmful if swallowed or in contact with skin and can cause skin and eye irritation. It is also suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure. The use of personal protective equipment, including gloves, safety goggles, and a lab coat, is mandatory. All manipulations should be performed in a well-ventilated fume hood.

This technical guide provides a comprehensive overview of the properties and applications of ethynyltributylstannane, equipping researchers with the necessary information for its safe and effective use in the laboratory.

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References

- 1. nbinnno.com [nbinnno.com]
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